

Comprehensive Characterization of 1,2-Dibromo-1-chloro-1-fluoroethane

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Compound of Interest

Compound Name: 1,2-Dibromo-1-chloro-1-fluoroethane

CAS No.: 243139-69-7

Cat. No.: B1301169

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Technical Monograph: Spectral Signatures & Analytical Protocols

Executive Summary & Chemical Context

1,2-Dibromo-1-chloro-1-fluoroethane (

, CAS: 243139-69-7) represents a distinct class of mixed-haloalkanes often encountered as high-boiling impurities in the synthesis of fluorinated anesthetics (e.g., Halothane derivatives) or as specialized intermediates in fire suppressant manufacturing.[1][2]

Accurate identification of this compound requires resolving it from its structural isomers (e.g., 1,1-dibromo-2-chloro-2-fluoroethane).[1][2] This guide provides a definitive spectral fingerprinting methodology, leveraging the unique isotopic envelope of the

motif in Mass Spectrometry and the functional group orthogonality of Infrared Spectroscopy.[2]

Physicochemical Profile

Property	Value	Note
Formula		Mixed halogen saturation
Molecular Weight	~240.3 g/mol	Average weight
Structure		Asymmetric halogen distribution
Boiling Point	Est. 130–150°C	Predicted based on halo-homologs

Mass Spectrometry: The Isotopic Fingerprint

In the absence of a certified reference standard, the mass spectrum provides the most reliable confirmation of identity through the Isotopic Envelope.

The Cluster Analysis

The presence of two Bromine atoms () and one Chlorine atom () creates a unique multiplet pattern for the molecular ion ().^[2]

Theoretical Derivation of the Molecular Ion Cluster: To validate your spectrum, compare the observed intensities against this probability expansion:

- Step 1 (Bromine contribution):

ratio (M, M+2, M+4).^[2]

- Step 2 (Chlorine contribution): Convolve with

.^{[1][2][3]}

Resulting Intensity Ratio (M : M+2 : M+4 : M+6):

- M (Lowest Mass): All light isotopes (

)

- M+2: Mixed (

) + (

)

- M+4: Mixed (

) + (

)

- M+6 (Highest Mass): All heavy isotopes (

)

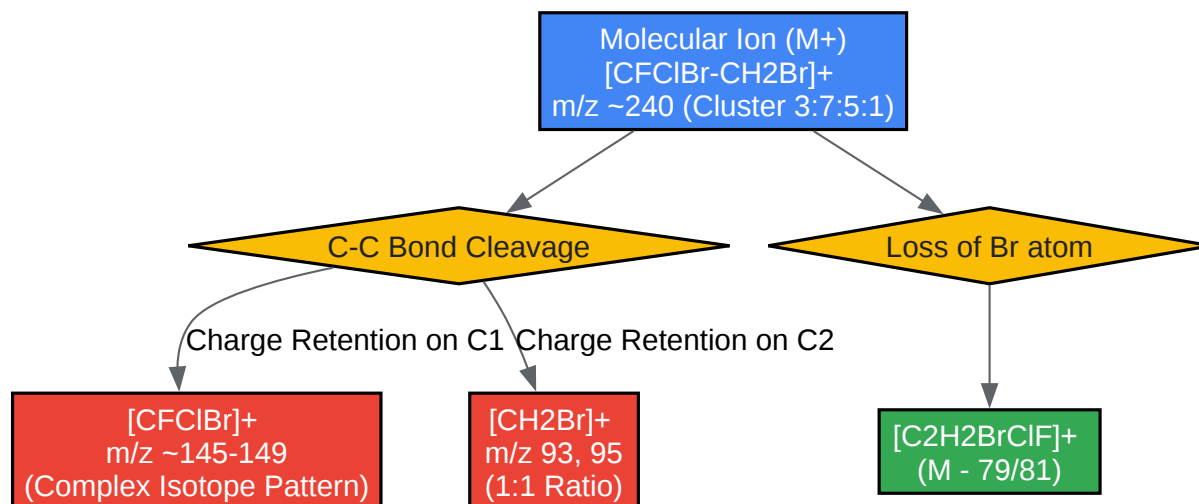
Diagnostic Rule: If your Molecular Ion cluster at

does not follow a 3:7:5:1 intensity pattern, the analyte is not a dibromo-monochloro species.[\[1\]](#)
[\[2\]](#)

Fragmentation Pathways (EI Source)

Electron Impact (70eV) induces characteristic bond cleavages driven by the stability of the leaving halogen.[\[2\]](#)

- -Cleavage: The bond between C1 and C2 is the weakest link.[\[1\]](#)[\[2\]](#)
 - Fragment A:
 - Fragment B:
(1:1 ratio)[\[1\]](#)
- Dehydrohalogenation: Loss of HX is common in haloalkanes.[\[1\]](#)[\[2\]](#)
 - Loss of HBr is statistically favored due to the weak C-Br bond, leading to a halo-olefin cation.[\[1\]](#)[\[2\]](#)



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Figure 1: Predicted Mass Spectrometry fragmentation pathway for **1,2-Dibromo-1-chloro-1-fluoroethane**.^{[1][2]}

Infrared Spectroscopy: The Functional Fingerprint

While MS confirms the elemental composition, IR confirms the functional arrangement.^[2] The spectrum will be dominated by the "Fingerprint Region" (

) due to the heavy halogen atoms.^{[1][2]}

Key Absorption Bands

Frequency ()	Vibration Mode	Intensity	Diagnostic Value
2950 – 3000	C-H Stretch ()	Weak/Med	Confirms saturated ethane backbone.[1] [2] Lack of peaks >3000 rules out alkenes.
1100 – 1250	C-F Stretch	Very Strong	The most intense peak in the spectrum. Diagnostic for the fluorinated carbon.
700 – 800	C-Cl Stretch	Strong	Distinctive region for chlorinated alkanes.
500 – 650	C-Br Stretch	Strong	often appears as a doublet due to rotational isomers (gauche/trans).[1][2]

Structural Differentiation

To distinguish **1,2-dibromo-1-chloro-1-fluoroethane** from 1,1-dibromo-2-chloro-2-fluoroethane:

- Symmetry Breaking: The target molecule is chiral and asymmetric.[1][2] Expect a more complex splitting pattern in the fingerprint region compared to more symmetric isomers.[2]
- C-H Bending: The scissoring mode (~1450) will be present in the target molecule.[1][2] Isomers with only groups will lack this specific deformation band.[1][2]

Experimental Protocol: Validated Workflow

This protocol assumes the analyte is part of a liquid mixture (e.g., crude reaction product).[2]

Sample Preparation[1][2]

- Matrix: Dilute 10

L of sample in 1.5 mL of HPLC-grade Dichloromethane (DCM) or Hexane.

- Why: DCM is volatile and elutes early in GC, preventing solvent masking of the analyte.[2]

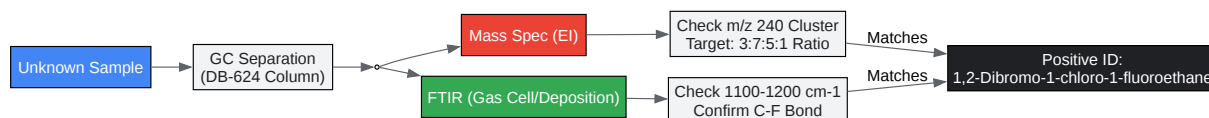
- Filtration: 0.2

µm PTFE filter to remove particulate salts.

GC-MS Method Parameters

- Column: DB-624 or equivalent (Intermediate polarity).[1][2]
 - Reasoning: Non-polar columns (DB-1) may not sufficiently resolve the halo-isomers.[1][2]
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[1][2]
- Oven Program:
 - Hold 40°C for 3 min (Solvent delay).
 - Ramp 10°C/min to 200°C.
 - Hold 5 min.
- MS Source: Electron Impact (EI), 70 eV.[1][2]
- Scan Range: m/z 40 – 300.[1][2]

Analytical Logic Tree



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Figure 2: Integrated analytical workflow for definitive structural identification.

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